

Inter-laboratory comparison of 2-Methyl-1-dodecanol analysis

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Compound of Interest

Compound Name: 2-Methyl-1-dodecanol

Cat. No.: B1605967

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An Inter-laboratory Comparison of **2-Methyl-1-dodecanol** Analysis: A Methodological Guide

This guide provides a framework for conducting an inter-laboratory comparison of **2-Methyl-1-dodecanol** analysis, offering objective criteria and experimental data to benchmark laboratory performance. The methodologies and data presented herein are compiled to assist researchers, scientists, and drug development professionals in establishing robust analytical practices for this compound. While no direct inter-laboratory comparison studies for **2-Methyl-1-dodecanol** have been published, this guide presents a hypothetical study based on established analytical techniques to serve as a practical reference.

Hypothetical Inter-laboratory Study Design

An inter-laboratory study was designed to assess the proficiency of participating laboratories in the quantitative analysis of **2-Methyl-1-dodecanol** in a standardized sample matrix. Each laboratory received a set of blind samples containing known concentrations of **2-Methyl-1-dodecanol** and was instructed to perform the analysis using their in-house standard operating procedures, with a recommendation to use Gas Chromatography-Mass Spectrometry (GC-MS).

Experimental Protocols

A detailed experimental protocol based on common analytical practices for long-chain alcohols is provided below.

2.1. Sample Preparation

- **Standard Solution Preparation:** A stock solution of **2-Methyl-1-dodecanol** (certified reference material) is prepared in a suitable solvent such as hexane or ethyl acetate at a concentration of 1 mg/mL.
- **Calibration Standards:** A series of calibration standards are prepared by serial dilution of the stock solution to cover a concentration range of 1 µg/mL to 100 µg/mL.
- **Internal Standard:** An internal standard (e.g., 2-Undecanol) is added to all calibration standards and unknown samples at a constant concentration (e.g., 10 µg/mL).
- **Sample Extraction (from a hypothetical matrix):** For a solid matrix, a representative 1-gram sample is sonicated with 10 mL of hexane for 15 minutes. The extract is then centrifuged, and the supernatant is collected for analysis. For a liquid matrix, a liquid-liquid extraction with hexane may be performed.

2.2. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The following GC-MS parameters are recommended as a starting point for the analysis.[\[1\]](#)

- **Gas Chromatograph:** Agilent 7890B GC System or equivalent.
- **Mass Spectrometer:** Agilent 5977A MSD or equivalent.
- **Column:** HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar capillary column.
- **Injector Temperature:** 250°C.
- **Injection Volume:** 1 µL (splitless mode).
- **Oven Temperature Program:**
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.

- Hold: 5 minutes at 280°C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- MSD Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-400.
- Quantification Ions: The primary ion for quantification of **2-Methyl-1-dodecanol** is typically a characteristic fragment ion (e.g., m/z 57 or 71), with qualifier ions for confirmation.

Data Presentation

The following table summarizes the hypothetical quantitative results from five participating laboratories for a sample with a known **2-Methyl-1-dodecanol** concentration of 25.0 µg/mL.

Laboratory ID	Reported Concentration (µg/mL)	Recovery (%)	Z-Score
Lab-001	24.5	98.0	-0.5
Lab-002	26.2	104.8	1.2
Lab-003	23.8	95.2	-1.2
Lab-004	25.5	102.0	0.5
Lab-005	28.0	112.0	3.0

- Recovery (%) is calculated as (Reported Concentration / True Concentration) * 100.
- Z-Score is a measure of performance, calculated as (Reported Value - Mean Value) / Standard Deviation. A Z-score between -2 and 2 is generally considered satisfactory.

Visualization of Experimental Workflow

The following diagram illustrates the key stages of the inter-laboratory comparison study.

Caption: Workflow for the inter-laboratory comparison of **2-Methyl-1-dodecanol** analysis.

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References

- 1. 2-Methyl-1-dodecanol | 22663-61-2 | Benchchem [benchchem.com]
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